

Application Notes and Protocols for the Preparation of 3-AQC Stock Solutions

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Compound of Interest

Compound Name: 3-AQC
Cat. No.: B10783418

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This document provides detailed protocols for the preparation of stock solutions for two compounds commonly abbreviated as **3-AQC**: 3-Aminoquinuclidine dihydrochloride and 6-Aminoquinolyl-N-hydroxysuccinimidyl carbamate (AQC). Researchers should verify the specific compound required for their experimental needs by checking the CAS number.

Section 1: 3-Aminoquinuclidine Dihydrochloride (CAS No. 6530-09-2)

Application: 3-Aminoquinuclidine dihydrochloride is a versatile building block in pharmaceutical development, particularly for drugs targeting neurological disorders.^{[1][2]} It is also utilized in neuroscience research to investigate neurotransmitter systems.^[1]

Physicochemical Data and Solubility

3-Aminoquinuclidine dihydrochloride is typically supplied as a solid. It is soluble in water, which makes it suitable for preparing aqueous stock solutions.^{[1][3]}

Parameter	Value	Source
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂	[4]
Molecular Weight	199.12 g/mol	[4]
Appearance	Solid	[5]
Primary Solvent	Water	[1][3]
Storage (Solid)	Room Temperature, Inert Atmosphere	[4]

Experimental Protocol: Preparation of Aqueous Stock Solution

This protocol describes the preparation of a 10 mM aqueous stock solution of 3-Aminoquinuclidine dihydrochloride.

Materials:

- 3-Aminoquinuclidine dihydrochloride (CAS No. 6530-09-2)
- High-purity sterile water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or micropipettes
- Vortex mixer
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Safety Precautions: Before starting, review the Safety Data Sheet (SDS).[3][6] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

- Calculate Required Mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of 3-Aminoquinuclidine dihydrochloride needed.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 199.12 \text{ g/mol} = 0.019912 \text{ g} = 19.91 \text{ mg}$
- Weigh the Compound: Carefully weigh approximately 19.91 mg of 3-Aminoquinuclidine dihydrochloride powder using an analytical balance.
- Dissolution: Transfer the weighed powder to a sterile 15 mL conical tube. Add 10 mL of sterile water to the tube.
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved. Ensure the solution is clear.
- Aliquoting: Dispense the stock solution into smaller, single-use, sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[\[7\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, and preparation date. Store the aliquots under the appropriate conditions as outlined in the table below.

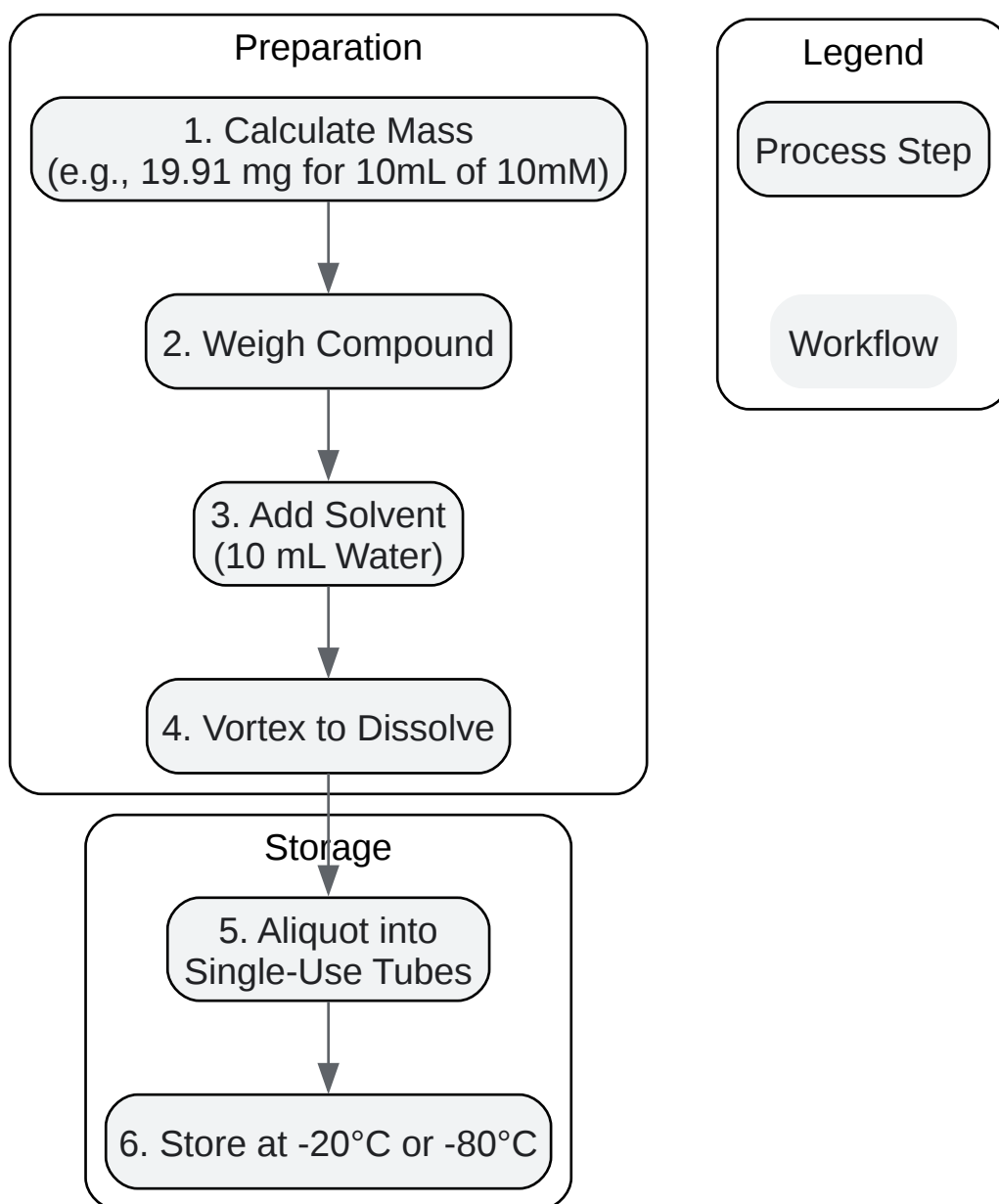
Storage and Stability of Stock Solutions

Proper storage is critical to maintain the stability and activity of the stock solution.

Storage Temperature	Shelf Life	Notes
-20°C	1 month	Sealed storage, away from moisture. [7]
-80°C	6 months	Recommended for long-term storage. [7]

Note: Always handle the compound in a well-ventilated area.[\[3\]](#)

Workflow Diagram



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Caption: Workflow for preparing 3-Aminoquinuclidine dihydrochloride stock solution.

Section 2: 6-AminoquinolyI-N-hydroxysuccinimidyl Carbamate (AQC) (CAS No. 148757-94-2)

Application: AQC is a pre-column derivatization reagent used for the analysis of primary and secondary amines, such as amino acids, by HPLC with fluorescence detection.[8][9][10] It

reacts with amines to form stable, highly fluorescent derivatives, enabling detection at picomolar levels.[8][9]

Physicochemical Data and Solubility

AQC is typically supplied as a hygroscopic solid and is soluble in organic solvents but sparingly soluble in aqueous buffers.[5]

Parameter	Value	Source
Molecular Formula	C ₁₄ H ₁₁ N ₃ O ₄	[5]
Molecular Weight	285.3 g/mol	[5]
Appearance	Solid	[5]
Primary Solvents	DMSO, Dimethylformamide (DMF)	[5]
Solubility in DMSO	~5 mg/mL[5] or 100 mg/mL (ultrasonication may be needed)[8]	[5][8]
Solubility in DMF	~1 mg/mL	[5]
Storage (Solid)	-20°C (Hygroscopic)	[5]

Experimental Protocol: Preparation of DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AQC in anhydrous DMSO.

Materials:

- 6-Aminoquinolyl-N-hydroxysuccinimidyl Carbamate (AQC) (CAS No. 148757-94-2)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Sterile, low-retention microcentrifuge tubes
- Micropipettes with low-retention tips
- Vortex mixer
- Inert gas (e.g., Argon or Nitrogen), optional

Procedure:

- **Safety Precautions:** Review the SDS for AQC and DMSO. Perform all work in a chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves and safety glasses.
- **Equilibrate Reagent:** Allow the AQC vial to warm to room temperature before opening to prevent moisture condensation, as the compound is hygroscopic.[5]
- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 285.3 \text{ g/mol} = 0.002853 \text{ g} = 2.85 \text{ mg}$
- **Weigh the Compound:** Directly weigh approximately 2.85 mg of AQC into a sterile microcentrifuge tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube.[8] For maximum solubility in aqueous buffers later, AQC should first be dissolved in DMSO.[5]
- **Mixing:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[11] Purging the vial with an inert gas before capping can improve stability.[5]
- **Aliquoting and Storage:** Dispense into small, single-use aliquots in low-retention tubes. This is critical to avoid repeated freeze-thaw cycles and moisture contamination.[11]

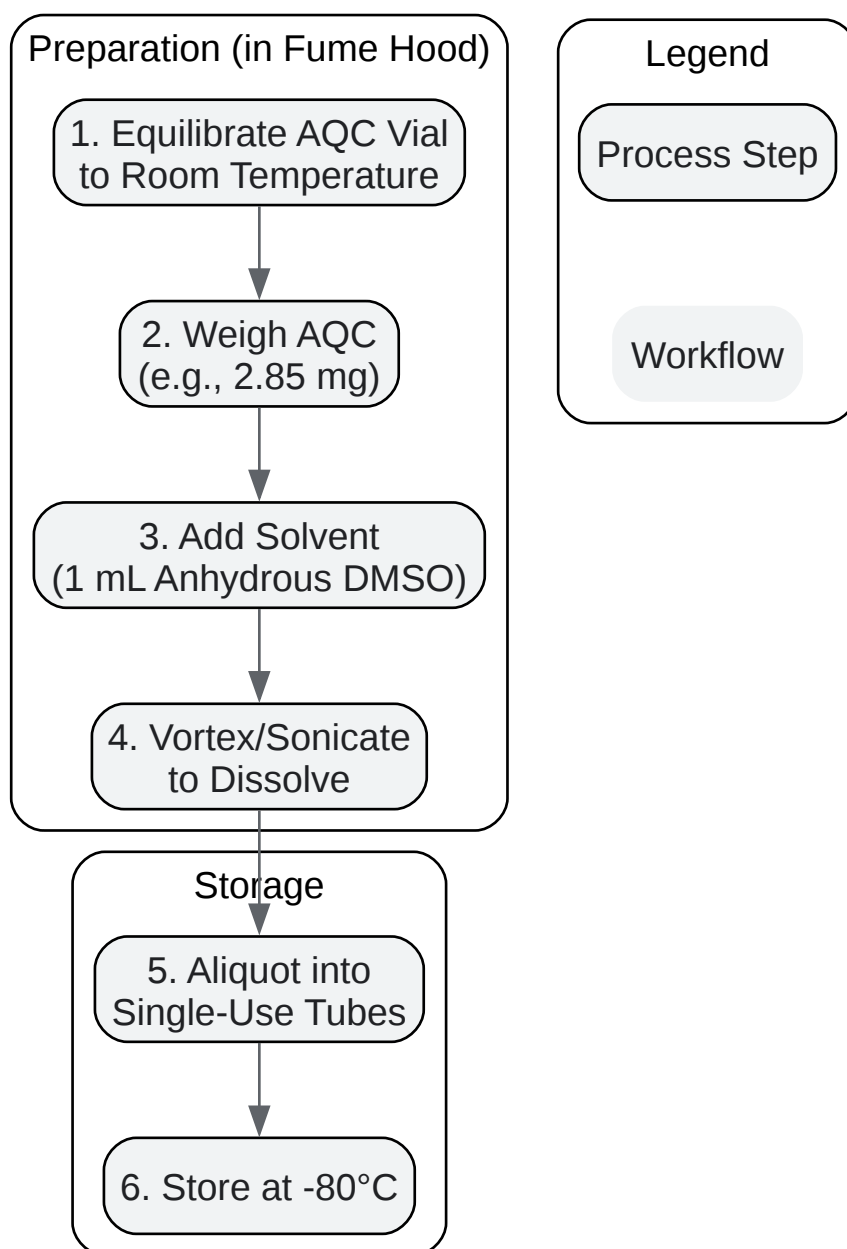
Storage and Stability of Stock Solutions

AQC solutions require careful storage to prevent degradation.

Storage Temperature	Shelf Life	Notes
-20°C (Solid)	≥ 4 years	Store protected from moisture. [5]
-80°C (In Solvent)	~1 year	Recommended for stock solutions. [11] Avoid repeated freeze-thaw cycles. [11]

Note: Aqueous solutions of AQC are not recommended for storage longer than one day.[\[5\]](#)

Workflow Diagram



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Caption: Workflow for preparing 6-Aminoquinolyl-N-hydroxysuccinimidyl carbamate (AQC) stock solution.

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